

Structure-Activity Relationship of 4'-Aminoacetophenone Analogs: A Comparative Guide

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Compound of Interest

Compound Name: 4'-Aminoacetophenone
Hydrochloride

CAS No.: 41784-08-1

Cat. No.: B1290802

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the structure-activity relationships (SAR) of 4'-aminoacetophenone analogs, focusing on their anticancer, anti-inflammatory, and tyrosinase inhibitory activities. The information presented is collated from various scientific studies to aid in the design and development of novel therapeutic agents.

Overview of Biological Activities

4'-Aminoacetophenone serves as a versatile scaffold for the synthesis of a wide range of biologically active compounds. Modification of its amino and acetyl groups has led to the discovery of potent analogs with diverse pharmacological properties. The most extensively studied derivatives are chalcones, synthesized through the Claisen-Schmidt condensation of 4'-aminoacetophenone with various aldehydes.[1] These analogs have demonstrated significant potential as:

- Anticancer Agents: Inducing apoptosis and exhibiting cytotoxicity against various cancer cell lines.[2]
- Anti-inflammatory Agents: Modulating inflammatory pathways to reduce inflammation.[3]
- Tyrosinase Inhibitors: Showing potential for the treatment of hyperpigmentation disorders.

Comparative Biological Data

The following tables summarize the quantitative biological data for various 4'-aminoacetophenone analogs from published studies.

Table 1: Anticancer Activity of 4'-Aminoacetophenone Analogs

Compound ID	Cancer Cell Line	Assay	IC50 (μM)	Reference
SHG-44 (a chalcone derivative)	U87MG (Glioblastoma)	MTT Assay	Not specified, but showed significant cytotoxicity	[4]
SHG-44 (a chalcone derivative)	U251MG (Glioblastoma)	MTT Assay	Not specified, but showed significant cytotoxicity	[4]
Palladium(II) complexes with Schiff bases derived from 4-aminoacetophenone	MCF-7 (Breast Carcinoma)	SRB Assay	Not specified, but reduced cell growth by 80%	[2]
Palladium(II) complexes with Schiff bases derived from 4-aminoacetophenone	MDA-MB-435 (Melanoma)	SRB Assay	Not specified, but reduced cell growth by 80%	[2]

Table 2: Anti-inflammatory Activity of 4'-Aminoacetophenone Chalcone Analogs

Compound ID	Assay	Activity	Reference
Chalcone derivatives (general)	Carrageenan-induced paw edema in rats	Significant anti-inflammatory effect	[5]
Chalcone analog 3h	Nitric Oxide (NO) Production Inhibition in RAW264.7 cells	Potent inhibitory effect	[6]
Chalcone analog 3l	Nitric Oxide (NO) Production Inhibition in RAW264.7 cells	Potent inhibitory effect	[6]

Note: Specific quantitative data like IC50 values for anti-inflammatory activity were not consistently available in the reviewed literature.

Table 3: Tyrosinase Inhibitory Activity of 4'-Aminoacetophenone Analogs

Compound ID	Assay	IC50 (μM)	Reference
4-aminophenylethyliden ethiosemicarbazide derivatives	Tyrosinase Inhibition Assay	Generally potent, specific values not provided in abstract	Not specified in abstracts

Note: While the potential for tyrosinase inhibition is noted, specific IC50 values for a range of 4'-aminoacetophenone analogs were not available in the initial search results.

Experimental Protocols

Detailed methodologies for the key experiments are provided below.

Synthesis of 4'-Aminoacetophenone Chalcone Analogs (Claisen-Schmidt Condensation)[1]

Principle: This reaction involves the base-catalyzed condensation of an aldehyde with a ketone to form a chalcone.

Materials:

- 4'-Aminoacetophenone
- Substituted aromatic or heteroaromatic aldehyde
- Ethanol
- Aqueous Potassium Hydroxide (KOH) solution
- Crushed ice
- Dilute Hydrochloric Acid (HCl)

Procedure:

- Dissolve equimolar quantities of 4'-aminoacetophenone and the respective aldehyde in a minimal amount of ethanol.
- Slowly add an aqueous solution of potassium hydroxide to the mixture while stirring.
- Continue stirring the reaction mixture at room temperature for 24 hours.
- Pour the reaction mixture into crushed ice.
- If necessary, acidify the mixture with dilute HCl to precipitate the chalcone.
- Filter the separated solid, wash with cold water until neutral, and dry.
- Purify the crude product by column chromatography using a suitable solvent system (e.g., ethyl acetate and hexane mixture).
- Characterize the synthesized chalcones using spectroscopic methods such as IR and ^1H NMR, and elemental analysis.[5]

Anticancer Activity Evaluation (MTT Assay)

Principle: The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity. NAD(P)H-dependent cellular

oxidoreductase enzymes reflect the number of viable cells present. These enzymes are capable of reducing the tetrazolium dye MTT to its insoluble formazan, which has a purple color.

Materials:

- Cancer cell lines (e.g., U87MG, U251MG)
- Culture medium (e.g., DMEM) with fetal bovine serum (FBS) and antibiotics
- 96-well plates
- 4'-Aminoacetophenone analogs (test compounds)
- MTT solution (5 mg/mL in PBS)
- Dimethyl sulfoxide (DMSO)
- Microplate reader

Procedure:

- Seed the cancer cells in 96-well plates at a desired density and incubate for 24 hours to allow for cell attachment.
- Treat the cells with various concentrations of the test compounds and a vehicle control (e.g., DMSO).
- Incubate the plates for a specified period (e.g., 48 or 72 hours).
- After the incubation period, add MTT solution to each well and incubate for another 3-4 hours at 37°C.
- Remove the medium and add DMSO to each well to dissolve the formazan crystals.
- Measure the absorbance at a specific wavelength (e.g., 570 nm) using a microplate reader.

- Calculate the percentage of cell viability and determine the IC50 value (the concentration of the compound that inhibits 50% of cell growth).

Anti-inflammatory Activity Evaluation (Carrageenan-Induced Paw Edema in Rats)[5]

Principle: Carrageenan injection in the rat paw induces an acute inflammatory response characterized by edema. The ability of a compound to reduce this swelling is an indication of its anti-inflammatory activity.

Materials:

- Wistar rats
- Carrageenan solution (1% w/v in saline)
- Test compounds (4'-aminoacetophenone analogs)
- Standard drug (e.g., Indomethacin)
- Plethysmometer

Procedure:

- Divide the rats into groups: control, standard, and test groups (receiving different doses of the analogs).
- Administer the test compounds and the standard drug orally or intraperitoneally.
- After a specific time (e.g., 30 or 60 minutes), inject carrageenan solution into the sub-plantar region of the right hind paw of each rat.
- Measure the paw volume using a plethysmometer at different time intervals (e.g., 0, 1, 2, 3, and 4 hours) after carrageenan injection.
- Calculate the percentage of inhibition of edema for each group compared to the control group.

Tyrosinase Inhibition Assay

Principle: This assay measures the ability of a compound to inhibit the activity of tyrosinase, an enzyme that catalyzes the oxidation of L-DOPA to dopachrome, a colored product. The reduction in the rate of dopachrome formation indicates tyrosinase inhibition.

Materials:

- Mushroom tyrosinase
- L-DOPA (substrate)
- Test compounds (4'-aminoacetophenone analogs)
- Kojic acid (positive control)
- Phosphate buffer (pH 6.8)
- 96-well microplate
- Microplate reader

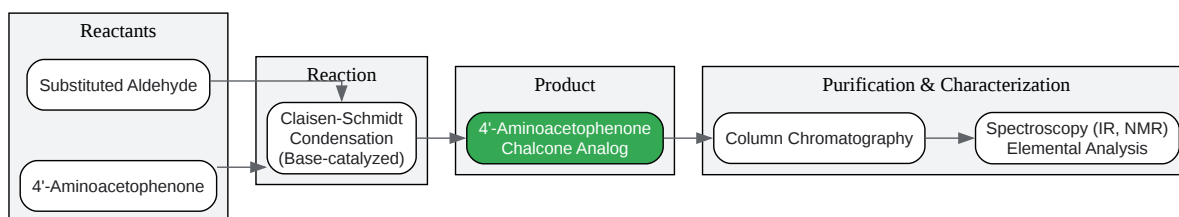
Procedure:

- In a 96-well plate, add the test compound at various concentrations, the phosphate buffer, and the tyrosinase solution.
- Include a control well (with enzyme but no inhibitor) and a positive control well (with kojic acid).
- Pre-incubate the plate at a specific temperature (e.g., 25°C or 37°C) for a short period (e.g., 10 minutes).
- Initiate the reaction by adding the L-DOPA solution to all wells.
- Measure the absorbance at a specific wavelength (e.g., 475 nm) at different time points to determine the reaction rate.

- Calculate the percentage of tyrosinase inhibition for each concentration of the test compound and determine the IC50 value.

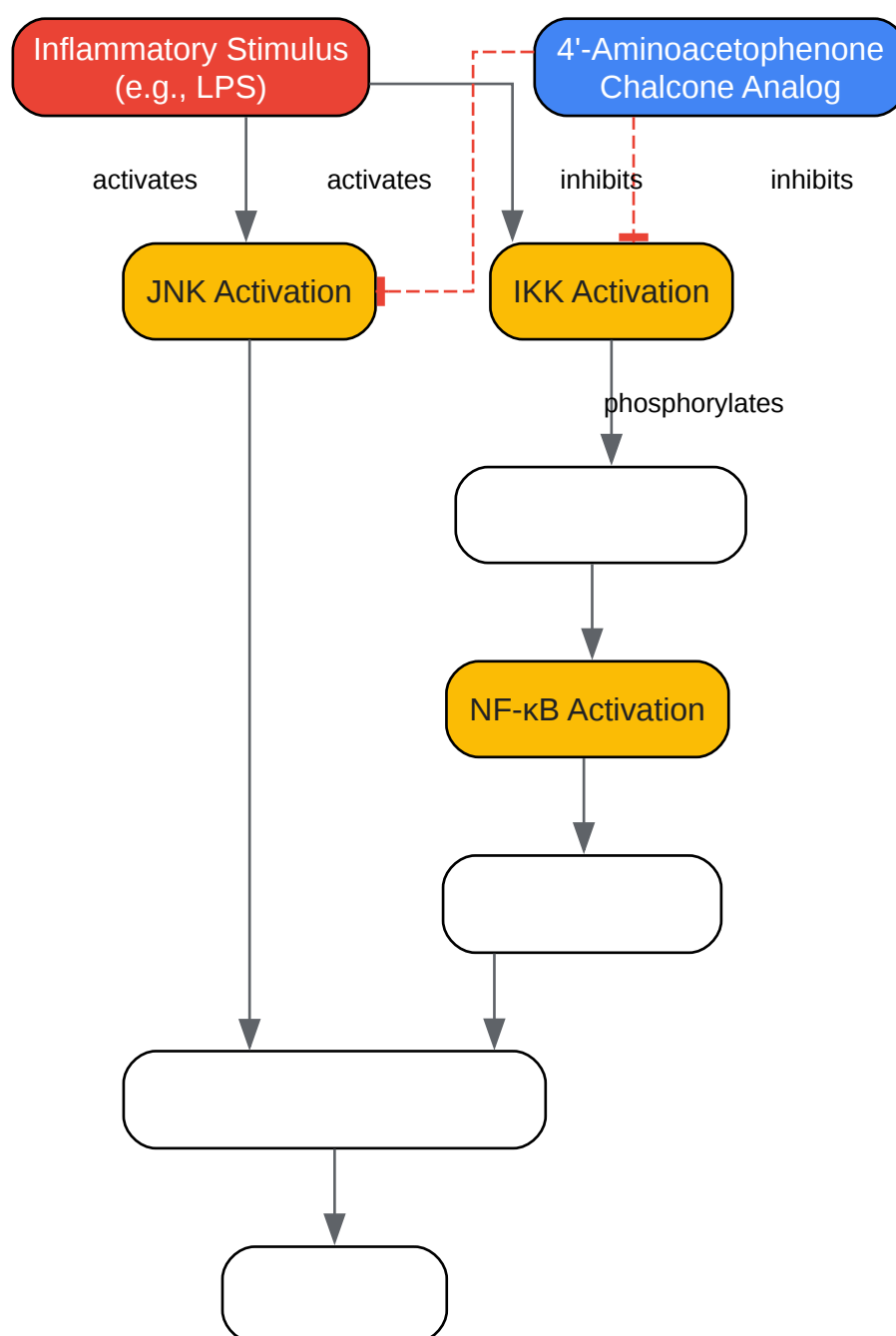
Signaling Pathways and Experimental Workflows

The following diagrams illustrate the general synthesis workflow and a proposed signaling pathway for the anti-inflammatory and anticancer activities of 4'-aminoacetophenone chalcone analogs.



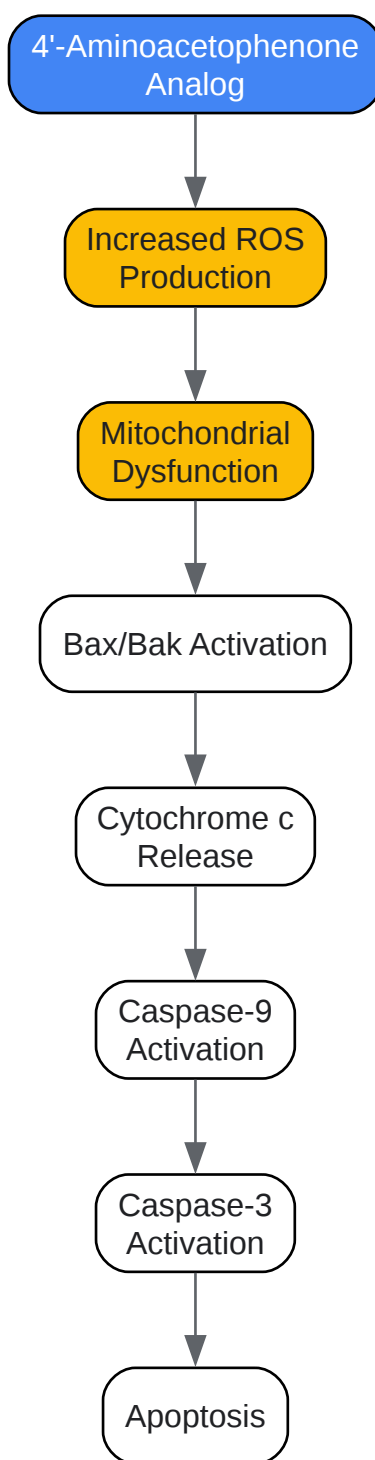
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Caption: General workflow for the synthesis of 4'-aminoacetophenone chalcone analogs.



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Caption: Proposed anti-inflammatory mechanism of chalcones via NF-κB and JNK signaling.[6]



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Caption: Proposed intrinsic apoptosis pathway for the anticancer activity of 4'-aminoacetophenone analogs.[7]

Conclusion

The 4'-aminoacetophenone scaffold is a valuable starting point for the development of potent therapeutic agents. Structure-activity relationship studies have shown that the introduction of different substituents on the chalcone backbone significantly influences the biological activity. Further research, including more extensive quantitative analysis and elucidation of specific signaling pathways, will be crucial for the rational design of novel 4'-aminoacetophenone analogs with enhanced efficacy and selectivity for various therapeutic targets.

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